

ATC0175: Application Notes and Protocols for Rodent Models of Anxiety and Depression

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ATC0175 is a potent and selective antagonist of the melanin-concentrating hormone receptor 1 (MCH1).[1] Preclinical studies in rodent models have demonstrated its potential as an anxiolytic and antidepressant agent. This document provides detailed application notes and experimental protocols for utilizing ATC0175 in rodent models to investigate its effects on anxiety and depression-like behaviors. ATC0175 exhibits high affinity for the MCH1 receptor and has been shown to be orally active in animal studies.[1]

Mechanism of Action

ATC0175 is a selective, non-peptide antagonist for the MCH1 receptor.[1] The melanin-concentrating hormone (MCH) system is involved in the regulation of various physiological processes, including mood and emotion. By blocking the MCH1 receptor, **ATC0175** is thought to modulate downstream signaling pathways implicated in the pathophysiology of anxiety and depression. While its primary target is the MCH1 receptor, **ATC0175** also shows some affinity for serotonin receptors, specifically 5-HT1A and 5-HT2B, which may contribute to its overall pharmacological profile.





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Figure 1: Simplified signaling pathway of ATC0175.

Data Presentation

In Vivo Efficacy of ATC0175 in Rodent Models

| Behavioral Test | Animal Model | ATC0175 Dose Range (mg/kg, p.o.) | Observed Effects | Reference |
|---|-----------------|--|--|-----------|
| Forced Swimming Test | Rat | 1 - 10 | Significantly reduced immobility time | [1] |
| Elevated Plus- Maze Test | Rat | 3 - 30 | Reversed swim stress-induced anxiety | [1] |
| Stress-Induced Hyperthermia | Mouse | 3 - 30 | Reversed stress- induced hyperthermia | [1] |
| Social Interaction Test | Rat | 10 | Significantly increased social interaction | [1] |
| Separation- Induced Vocalizations | Guinea Pig Pups | 10 - 30 | Reduced separation- induced vocalizations | [1] |



Experimental Protocols General Preparation of ATC0175 for Oral Administration

- Vehicle Preparation: Prepare a 0.5% solution of methylcellulose in sterile water.
- Drug Suspension: Suspend the desired amount of ATC0175 powder in the 0.5% methylcellulose solution.
- Homogenization: Vortex the suspension thoroughly before each administration to ensure a uniform mixture.
- Administration: Administer the suspension orally (p.o.) to the animals using a gavage needle.
 The volume of administration should be adjusted based on the animal's body weight (e.g., 5 mL/kg for rats).

Protocol 1: Forced Swimming Test (FST) in Rats

This test is a widely used model to assess antidepressant-like activity.

Materials:

- Male Sprague-Dawley rats (200-250 g)
- ATC0175
- Vehicle (0.5% methylcellulose)
- Cylindrical water tank (45 cm height, 20 cm diameter)
- Water at 23-25°C
- · Video recording system

Procedure:

 Acclimation: Allow rats to acclimate to the testing room for at least 1 hour before the experiment.



- Pre-test Session: On day 1, place each rat individually into the water tank filled to a depth of 30 cm for a 15-minute swim session. This serves to induce a state of behavioral despair.
- Drug Administration: 24 hours after the pre-test session, administer ATC0175 (1, 3, or 10 mg/kg, p.o.) or vehicle to the rats.
- Test Session: 60 minutes after drug administration, place the rats back into the water tank for a 5-minute test session.
- Data Analysis: Record the duration of immobility during the 5-minute test session. Immobility
 is defined as the state in which the animal makes only the minimal movements necessary to
 keep its head above water. A significant decrease in immobility time in the ATC0175-treated
 group compared to the vehicle group is indicative of an antidepressant-like effect.[1]



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Figure 2: Workflow for the Forced Swimming Test.

Protocol 2: Elevated Plus-Maze (EPM) Test in Rats

The EPM test is a widely used model to assess anxiolytic-like activity.

Materials:

- Male Wistar rats (250-300 g)
- ATC0175
- Vehicle (0.5% methylcellulose)
- Elevated plus-maze apparatus (two open arms and two closed arms)





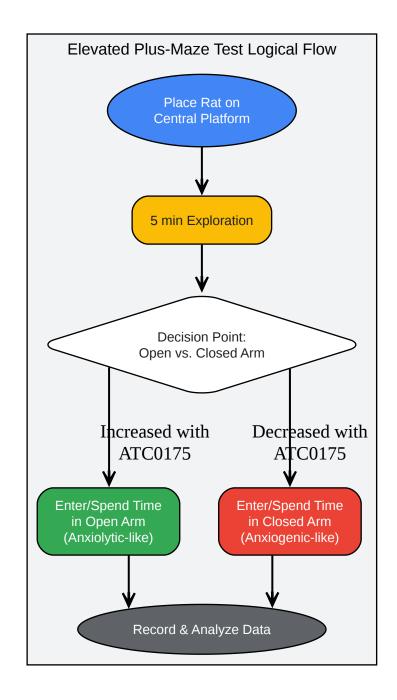


Video tracking system

Procedure:

- Acclimation: Allow rats to acclimate to the dimly lit testing room for at least 1 hour before the
 experiment.
- Stress Induction (Optional): To increase anxiety levels, a stressor such as a 15-minute forced swim can be applied 24 hours before the test.
- Drug Administration: 60 minutes before the test, administer **ATC0175** (3, 10, or 30 mg/kg, p.o.) or vehicle to the rats.
- Test Session: Place each rat on the central platform of the maze, facing an open arm. Allow the rat to explore the maze for 5 minutes.
- Data Analysis: Record the number of entries into and the time spent in the open and closed arms. Anxiolytic-like activity is indicated by a significant increase in the percentage of time spent in the open arms and the percentage of open arm entries.[1]





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Figure 3: Logical flow of the Elevated Plus-Maze test.

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References

- 1. Anxiolytic- and antidepressant-like profile of ATC0065 and ATC0175: nonpeptidic and orally active melanin-concentrating hormone receptor 1 antagonists PubMed [pubmed.ncbi.nlm.nih.gov]
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